

# Bis(perfluoroisopropyl)ketone boiling point and density

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## Compound of Interest

Compound Name: *Bis(perfluoroisopropyl)ketone*

Cat. No.: *B1294482*

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An In-Depth Technical Guide to the Physicochemical Properties of  
**Bis(perfluoroisopropyl)ketone**

## Introduction

**Bis(perfluoroisopropyl)ketone**, systematically named 1,1,1,2,4,5,5,5-octafluoro-2,4-bis(trifluoromethyl)pentan-3-one, is a highly fluorinated organic compound.<sup>[1]</sup> Its chemical structure, characterized by the presence of fourteen fluorine atoms, imparts unique physical and chemical properties that distinguish it from conventional hydrocarbon ketones. This guide provides a detailed examination of two of its fundamental physicochemical properties: boiling point and density. Understanding these characteristics is paramount for researchers, scientists, and drug development professionals in applications ranging from solvent chemistry to the synthesis of complex fluorinated molecules. This document offers not only the established values for these properties but also the scientific principles and experimental methodologies required for their accurate determination, ensuring a blend of theoretical knowledge and practical application.

## Core Physicochemical Properties

The extensive fluorination of **bis(perfluoroisopropyl)ketone** results in a high molecular weight (366.05 g/mol) and a unique electronic environment.<sup>[1]</sup> Despite the high molecular mass, the intermolecular forces are relatively weak. The highly electronegative fluorine atoms create a non-polarizable sheath around the carbon backbone, leading to weak van der Waals

interactions. This combination of high mass and weak intermolecular forces results in a moderate boiling point and high density compared to hydrocarbon analogues.

## Data Summary

The critical physical constants for **bis(perfluoroisopropyl)ketone** (CAS No: 813-44-5) are summarized below.<sup>[1][2]</sup> These values are essential for safe handling, process design, and chemical modeling.

Property	Value	Units	Notes
Boiling Point	71 - 72	°C	At standard atmospheric pressure. <sup>[2][3][4]</sup>
Density	1.661	g/mL	The temperature for this measurement is not consistently cited but is assumed to be at standard lab conditions (approx. 20-25°C). <sup>[3][4][5]</sup>
Molecular Formula	C <sub>7</sub> F <sub>14</sub> O	-	<sup>[1][5]</sup>
Molecular Weight	366.05	g/mol	<sup>[1][5]</sup>
Appearance	Clear, colorless liquid	-	<sup>[1][3][6]</sup>
Refractive Index	~1.267	-	<sup>[3]</sup>

## Experimental Determination of Physicochemical Properties

The trustworthiness of physical data relies on robust and reproducible experimental methods. The following protocols describe self-validating systems for determining the boiling point and density of liquid compounds like **bis(perfluoroisopropyl)ketone**.

### Protocol 1: Boiling Point Determination via Distillation

Distillation is a definitive method for both purifying a liquid and determining its boiling point.[7] The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure, observed as a stable temperature plateau during distillation.[8]

#### Methodology:

- **Apparatus Assembly:** Assemble a simple distillation apparatus as shown in the workflow diagram below. Ensure all glassware is clean and dry. The apparatus consists of a round-bottom flask, a distillation head with a port for a thermometer, a condenser, and a receiving flask.
- **Sample Preparation:** Place approximately 15-20 mL of **bis(perfluoroisopropyl)ketone** into the round-bottom flask along with a few boiling chips or a magnetic stir bar. This is a critical step to prevent "bumping" and ensure smooth boiling.
- **Thermometer Placement:** Position the thermometer correctly. The top of the thermometer bulb must be level with the bottom of the side-arm leading to the condenser. This ensures the measured temperature is that of the vapor in thermal equilibrium with the distilling liquid, which is the true boiling point.
- **Heating:** Gently heat the flask using a heating mantle. The distillation rate should be controlled to about 1-2 drops per second into the receiving flask.
- **Data Recording:** Record the temperature when the first drop of distillate falls into the receiving flask and monitor the temperature throughout the distillation. A pure compound will exhibit a constant temperature during the process.[7] Record this stable temperature as the boiling point.
- **Pressure Correction:** Record the ambient atmospheric pressure. If the pressure deviates significantly from standard pressure (760 mmHg), a correction may be necessary for highly accurate work.

## Protocol 2: Density Determination via Pycnometer

A pycnometer (or specific gravity bottle) is a piece of specialized glassware used to determine the density of a liquid with high precision. The method is based on measuring the mass of a

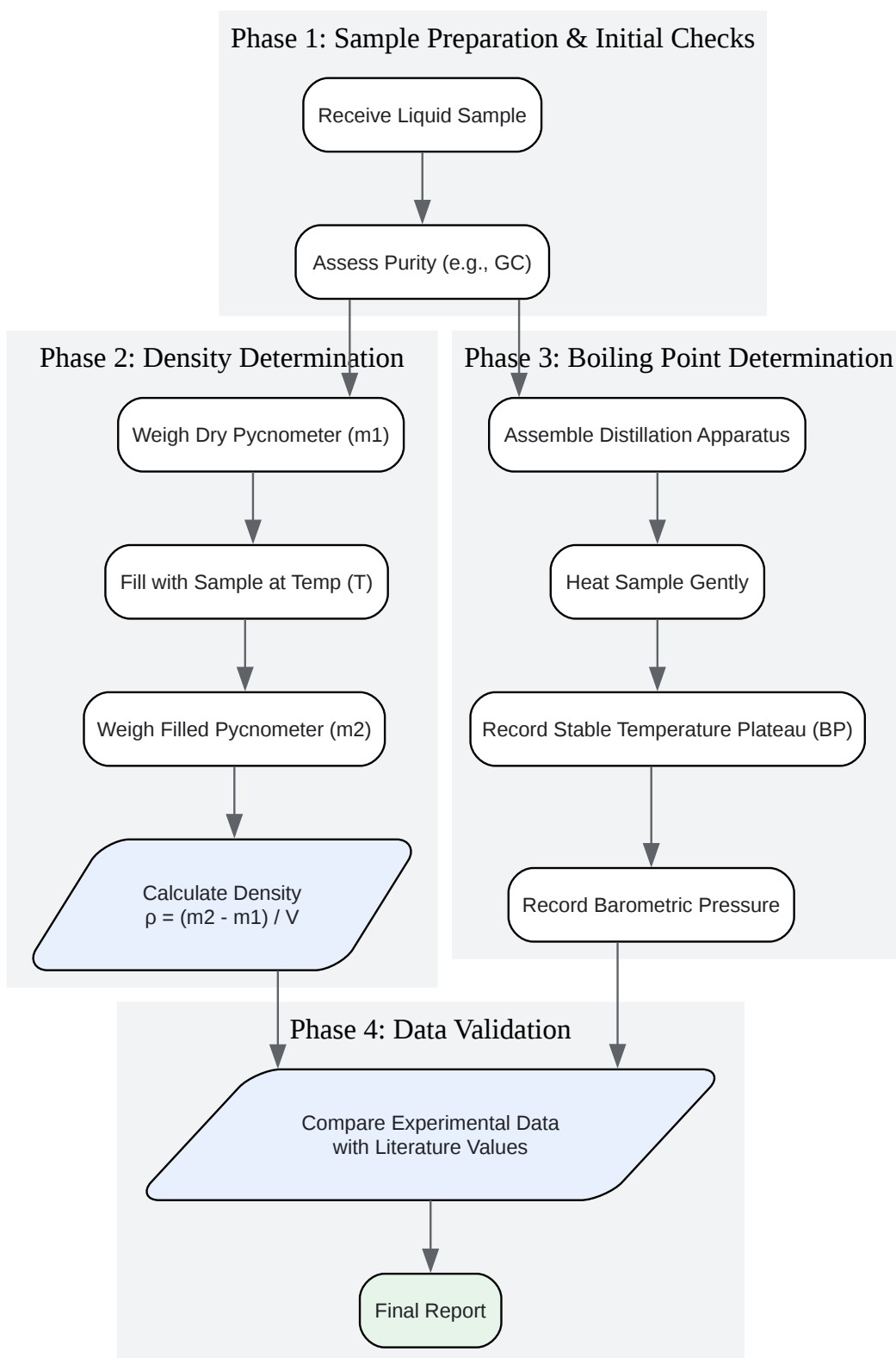
precisely known volume of the liquid.

#### Methodology:

- **Pycnometer Preparation:** Thoroughly clean and dry a pycnometer of a known volume (e.g., 10 mL).
- **Mass of Empty Pycnometer:** Accurately measure the mass of the empty, dry pycnometer using an analytical balance ( $m_1$ ).
- **Mass of Pycnometer with Sample:** Fill the pycnometer with **bis(perfluoroisopropyl)ketone**, ensuring the liquid reaches the calibration mark. Use the stopper to displace any excess liquid and carefully wipe the outside dry. Measure the total mass of the filled pycnometer ( $m_2$ ).
- **Temperature Control:** Ensure the measurement is performed at a constant, recorded temperature, as density is temperature-dependent.<sup>[9]</sup> A water bath can be used for this purpose.
- **Calculation:** The mass of the liquid is calculated by subtraction ( $m_{\text{liquid}} = m_2 - m_1$ ). The density ( $\rho$ ) is then calculated using the known volume ( $V$ ) of the pycnometer:  $\rho = (m_2 - m_1) / V$
- **Validation:** Repeat the measurement at least twice to ensure reproducibility. The results should agree within a narrow margin.

## Experimental Workflow Visualization

The logical flow for the characterization of an unknown liquid sample by determining its boiling point and density is illustrated below. This process ensures a systematic approach to obtaining reliable physical data.



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